

Experimental Protocol for the SAGE Solar Neutrino Experiment

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Compound of Interest

Compound Name: Gallium-71

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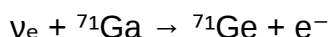
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The Soviet-American Gallium Experiment (SAGE) was a pioneering radiochemical experiment designed to measure the flux of low-energy solar neutrinos, particularly those produced by the proton-proton (pp) fusion reaction in the Sun's core. Operating from 1990 at the Baksan Neutrino Observatory in Russia, SAGE, along with the GALLEX/GNO experiment, provided crucial data that helped to solve the long-standing "solar neutrino problem." This problem stemmed from the discrepancy between the predicted and observed flux of solar neutrinos, a puzzle that ultimately led to the discovery of neutrino oscillations. The SAGE experiment utilized the inverse beta decay reaction of neutrinos with **gallium-71** (^{71}Ga) to produce germanium-71 (^{71}Ge), a radioisotope whose decay could be detected. This document provides a detailed protocol of the experimental procedures employed in the SAGE experiment.

Principle of the Experiment

The detection of solar neutrinos in the SAGE experiment is based on the following nuclear reaction:



This reaction has a low energy threshold of 233 keV, making it sensitive to the abundant low-energy pp neutrinos. The produced ^{71}Ge is a radioactive isotope that decays via electron capture with a half-life of 11.43 days, primarily emitting Auger electrons and X-rays in two distinct energy peaks (L-peak at ~ 1.2 keV and K-peak at ~ 10.4 keV). The experiment involves exposing a large mass of gallium to solar neutrinos, chemically extracting the few atoms of ^{71}Ge produced, and then counting their radioactive decays to determine the solar neutrino capture rate.

Quantitative Data Summary

The SAGE experiment was conducted over many years, with results reported for different periods. The solar neutrino capture rate is typically measured in Solar Neutrino Units (SNU), where $1 \text{ SNU} = 10^{-36}$ captures per target atom per second.

SAGE Experimental Period	Number of Runs	Measured Solar Neutrino Capture Rate (SNU)
January 1990 – December 2001	92	$70.8 \pm 5.3 / -5.2$ (stat) $\pm 3.7 / -3.2$ (syst)[1]
January 1990 – December 2007	168	$65.4 \pm 3.1 / -3.0$ (stat) $\pm 2.6 / -2.8$ (syst)[2][3]

Experimental Protocols

The SAGE experiment can be broken down into three main phases: exposure, extraction and purification, and counting.

Gallium Target and Exposure

- Target Material:** The experiment utilized up to 57 tonnes of liquid metallic gallium, which has the advantage of low sensitivity to background radiation compared to gallium compounds.[4] The gallium was housed in multiple, specially designed reactors located deep underground at the Baksan Neutrino Observatory to shield against cosmic rays.[2][5]
- Exposure Duration:** Each experimental run involved an exposure period of approximately one month.[5]

- **Carrier Introduction:** At the beginning of each run, a known amount of a stable germanium isotope (e.g., ^{72}Ge or ^{76}Ge) in a Ga-Ge alloy was added to the liquid gallium.[5] This "carrier" serves to determine the chemical extraction efficiency of the minuscule amount of ^{71}Ge produced. The gallium is stirred to ensure the carrier is uniformly distributed.

Germanium-71 Extraction and Purification Protocol

This protocol details the chemical separation of the produced ^{71}Ge from the bulk gallium target.

- **Initial Extraction:**
 - An acidic solution is prepared, typically a mixture of hydrochloric acid (HCl) and hydrogen peroxide (H_2O_2).
 - This extraction solution is added to the reactor containing the liquid gallium.
 - The mixture is vigorously stirred, causing the metallic gallium to form an emulsion. This allows the germanium (both the ^{71}Ge and the carrier) to be oxidized and dissolved into the aqueous phase.[6]
- **Concentration and Purification:**
 - The aqueous solution containing the germanium is separated from the gallium.
 - The germanium is then swept from the acidic solution using a gas flow.
 - The germanium is subsequently back-extracted from the gas phase into a small volume of water.[6]
 - Further purification steps are carried out to remove any remaining impurities that could interfere with the counting process.

Germane Synthesis and Proportional Counting Protocol

The purified germanium is converted into a gaseous compound, germane (GeH_4), for introduction into a proportional counter.

- **Germane Synthesis:**

- The purified germanium concentrate is chemically reduced to form germane gas (GeH_4).
[5]
- The volume of the synthesized GeH_4 is measured to determine the overall extraction efficiency by comparing it to the initial amount of carrier added. Extraction efficiencies are typically in the range of 80-90%. [5]
- Proportional Counting:
 - The synthesized GeH_4 is mixed with a counting gas, typically xenon (Xe), and introduced into a small, low-background proportional counter. [4][5]
 - The counter is placed within a large passive shield and often an active shield (like a NaI detector) to minimize background radiation from external sources. [5]
 - The decays of ^{71}Ge are then counted for a period of several months (typically 5-6 months) to observe the characteristic 11.43-day half-life decay. [5]
- Data Analysis:
 - The electronic signals (pulses) from the proportional counter are recorded.
 - Genuine ^{71}Ge decay events are identified based on several criteria:
 - Energy: The pulse energy must fall within the expected windows for the L-peak (~1.2 keV) and K-peak (~10.4 keV) of ^{71}Ge decay. The energy calibration is performed using an external ^{55}Fe source. [5]
 - Pulse Shape: The ionization from the low-energy Auger electrons of ^{71}Ge decay is very localized, resulting in a fast-rising pulse. The pulse rise time is a key parameter for distinguishing real events from background events (e.g., from Compton scattering), which tend to have slower rise times. [5]
 - Timing: The sequence of detected events should follow the known exponential decay curve of ^{71}Ge .
 - A maximum likelihood analysis is performed on the event data to determine the number of ^{71}Ge atoms that were present at the beginning of the counting period, and from this, the

solar neutrino capture rate is calculated.

Mandatory Visualizations

Signaling Pathway of Neutrino Detection in the SAGE Experiment

Caption: Neutrino capture by **Gallium-71** and the subsequent decay of Germanium-71.

Experimental Workflow of the SAGE Experiment

Caption: High-level experimental workflow of the SAGE solar neutrino experiment.

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